

Spectroscopic Analysis of N-Nitroso Lidocaine: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Lidocaine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic analysis of **N-Nitroso Lidocaine**, a potential genotoxic impurity in Lidocaine drug products. The guide details the expected data from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy, and provides comprehensive experimental protocols for its identification and quantification. This document is intended to support researchers, quality control analysts, and drug development professionals in ensuring the safety and quality of pharmaceutical products.

Introduction to N-Nitroso Lidocaine

N-Nitroso Lidocaine, chemically known as N-(2,6-dimethylphenyl)-2-(ethyl(nitroso)amino)acetamide, is a nitrosamine impurity that can form during the synthesis or storage of Lidocaine. Due to the classification of many N-nitroso compounds as probable human carcinogens, regulatory agencies such as the U.S. Food and Drug Administration (FDA) and the United States Pharmacopeia (USP) have established stringent guidelines for their control in pharmaceutical products.^{[1][2][3][4][5]} Robust and sensitive analytical methods are therefore essential for the detection and quantification of **N-Nitroso Lidocaine** at trace levels.

Predicted Spectroscopic Data

While a comprehensive public dataset for **N-Nitroso Lidocaine** is not readily available, this section presents predicted spectroscopic data based on the analysis of structurally similar compounds, including N-nitroso-N-alkylanilines and N-nitroso amides, as well as general principles of spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation of **N-Nitroso Lidocaine**. Due to the restricted rotation around the N-N bond, N-nitrosamines can exist as a mixture of (E) and (Z) isomers, which may be observable as separate sets of signals in the NMR spectrum.

Table 1: Predicted ^1H NMR Spectroscopic Data for **N-Nitroso Lidocaine**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment (Proposed)	Notes
~1.0 - 1.4	Triplet	3H	-CH ₂ -CH ₃	May show distinct signals for (E) and (Z) isomers.
~2.2 - 2.4	Singlet	6H	Ar-CH ₃	
~3.5 - 4.2	Quartet	2H	-CH ₂ -CH ₃	May show distinct signals for (E) and (Z) isomers.
~4.0 - 4.8	Singlet	2H	-N-CH ₂ -C=O	May show distinct signals for (E) and (Z) isomers.
~7.0 - 7.3	Multiplet	3H	Aromatic protons	
~9.0 - 9.5	Singlet (broad)	1H	-NH-	Amide proton.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **N-Nitroso Lidocaine**

Chemical Shift (δ) ppm	Assignment (Proposed)
~12 - 15	-CH ₂ -CH ₃
~18 - 20	Ar-CH ₃
~45 - 55	-CH ₂ -CH ₃
~50 - 60	-N-CH ₂ -C=O
~125 - 130	Aromatic CH
~135 - 140	Aromatic quaternary C
~165 - 170	-C=O

Mass Spectrometry (MS)

Mass spectrometry is a highly sensitive technique for the detection and quantification of **N-Nitroso Lidocaine**. The fragmentation pattern can provide valuable structural information.

Table 3: Predicted Mass Spectrometry Data for **N-Nitroso Lidocaine**

m/z (Proposed)	Interpretation
235.13	[M+H] ⁺ (Protonated Molecule)
205.12	[M+H - NO] ⁺ (Loss of nitric oxide)
177.13	[M+H - NO - CO] ⁺ (Subsequent loss of carbon monoxide)
149.12	[Fragment from cleavage of the N-CH ₂ bond]
121.09	[2,6-dimethylaniline fragment]

The loss of the nitroso group (NO, 30 Da) is a characteristic fragmentation pathway for N-nitrosamines.^{[6][7]}

Infrared (IR) Spectroscopy

Infrared spectroscopy is useful for identifying the key functional groups present in **N-Nitroso Lidocaine**.

Table 4: Predicted Infrared (IR) Absorption Bands for **N-Nitroso Lidocaine**

Wavenumber (cm ⁻¹)	Intensity	Assignment (Proposed)
~3300	Medium	N-H stretch (amide)
~2970	Medium	C-H stretch (aliphatic)
~1680	Strong	C=O stretch (amide)
~1530	Medium	N-H bend (amide)
~1450	Strong	N=O stretch (nitroso)
~1050	Medium	N-N stretch (nitroso)
~770	Strong	C-H bend (aromatic)

The N=O stretching vibration in nitrosamines typically appears in the region of 1430-1460 cm⁻¹.

Experimental Protocols

The following are detailed methodologies for the spectroscopic analysis of **N-Nitroso Lidocaine**, designed to be consistent with regulatory expectations for the analysis of pharmaceutical impurities.[\[8\]](#)[\[9\]](#)[\[10\]](#)

NMR Spectroscopy

Objective: To obtain high-resolution ¹H and ¹³C NMR spectra for structural confirmation.

Instrumentation: 400 MHz (or higher) NMR spectrometer.

Sample Preparation:

- Accurately weigh approximately 5-10 mg of the **N-Nitroso Lidocaine** reference standard.
- Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, DMSO-d₆).

- Transfer the solution to a 5 mm NMR tube.

^1H NMR Acquisition Parameters (Example):

- Pulse Program: Standard single pulse (zg30)
- Number of Scans: 16
- Relaxation Delay: 2.0 s
- Acquisition Time: 4.0 s
- Spectral Width: 20 ppm
- Temperature: 298 K

^{13}C NMR Acquisition Parameters (Example):

- Pulse Program: Proton-decoupled single pulse (zgpg30)
- Number of Scans: 1024
- Relaxation Delay: 2.0 s
- Acquisition Time: 1.5 s
- Spectral Width: 240 ppm
- Temperature: 298 K

Data Processing:

- Apply a Fourier transform to the acquired Free Induction Decay (FID).
- Phase correct the spectrum.
- Perform baseline correction.
- Calibrate the chemical shift scale using the residual solvent peak as a reference.

Mass Spectrometry (LC-MS/MS)

Objective: To develop a sensitive and selective method for the quantification of **N-Nitroso Lidocaine**.

Instrumentation: High-Performance Liquid Chromatography (HPLC) system coupled to a tandem mass spectrometer (MS/MS).

Chromatographic Conditions (Example):

- Column: C18, 2.1 x 100 mm, 1.8 μ m
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: 10% B to 90% B over 10 minutes
- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 μ L

Mass Spectrometry Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Scan Type: Multiple Reaction Monitoring (MRM)
- Precursor Ion (Q1): 235.1 m/z
- Product Ions (Q3): 205.1 m/z (quantifier), 177.1 m/z (qualifier)
- Collision Energy: Optimized for the specific instrument and transitions.
- Source Temperature: 500 °C

Sample Preparation:

- Prepare a stock solution of **N-Nitroso Lidocaine** reference standard in methanol at a concentration of 100 µg/mL.
- Prepare a series of calibration standards by serially diluting the stock solution with a suitable diluent (e.g., 50:50 water:acetonitrile).
- For drug product analysis, dissolve a known amount of the drug product in the diluent to achieve a target concentration within the calibration range. Sample extraction or clean-up may be necessary depending on the matrix.

Infrared (IR) Spectroscopy

Objective: To obtain an infrared spectrum for the identification of functional groups.

Instrumentation: Fourier Transform Infrared (FTIR) spectrometer with an Attenuated Total Reflectance (ATR) accessory.

Sample Preparation:

- Place a small amount of the **N-Nitroso Lidocaine** reference standard directly onto the ATR crystal.
- Apply pressure using the ATR anvil to ensure good contact between the sample and the crystal.

Acquisition Parameters (Example):

- Spectral Range: 4000 - 400 cm⁻¹
- Resolution: 4 cm⁻¹
- Number of Scans: 32
- Apodization: Happ-Genzel

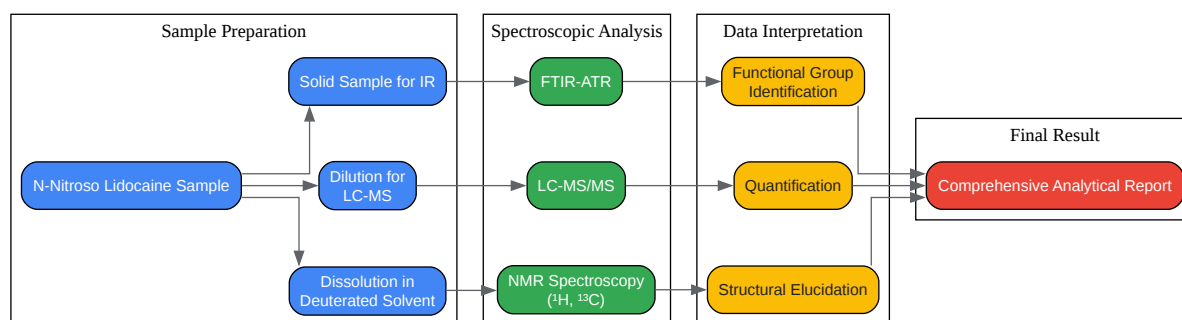
Data Processing:

- Perform a background scan with a clean, empty ATR crystal.

- Acquire the sample spectrum.
- The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the absorbance spectrum.

Workflow and Logical Relationships

The following diagrams illustrate the overall workflow for the spectroscopic analysis of **N-Nitroso Lidocaine** and the logical relationship between the analytical techniques.



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Caption: Workflow for the spectroscopic analysis of **N-Nitroso Lidocaine**.



Conclusion

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